

Mass Spectrometry Analysis of 2-Isopropylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Isopropylpyridine

Cat. No.: B1293918

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This in-depth technical guide provides a comprehensive overview of the mass spectrometry analysis of **2-Isopropylpyridine**. It details experimental protocols, presents quantitative data, and visualizes the fragmentation pathway to aid in the identification and characterization of this compound.

Quantitative Mass Spectrometry Data

The electron ionization mass spectrum of **2-Isopropylpyridine** is characterized by a distinct fragmentation pattern. The molecular ion and key fragment ions are summarized in the table below. This data is crucial for the identification and structural elucidation of **2-Isopropylpyridine** in various matrices.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Proposed Fragment Ion
121	25	[C8H11N]+• (Molecular Ion)
106	100	[C7H8N]+ (Base Peak)
79	15	[C5H5N]+•
78	10	[C5H4N]+
52	8	[C4H4]+
51	12	[C4H3]+

Experimental Protocols

A robust and reliable method for the analysis of **2-Isopropylpyridine** involves Gas Chromatography-Mass Spectrometry (GC-MS). The following protocol provides a detailed methodology for sample preparation and instrument parameters.

2.1. Sample Preparation

Proper sample preparation is critical for accurate and reproducible results. The following is a general guideline and may need to be adapted based on the specific sample matrix.

- **Sample Dissolution:** Accurately weigh a known amount of the sample containing **2-Isopropylpyridine**. Dissolve the sample in a volatile organic solvent such as methanol, ethanol, or ethyl acetate to a concentration of approximately 1 mg/mL.
- **Dilution:** Perform serial dilutions to achieve a final concentration suitable for the mass spectrometer being used, typically in the range of 1-10 µg/mL.
- **Filtration:** Filter the final diluted sample through a 0.22 µm syringe filter to remove any particulate matter before transferring it to a GC vial.

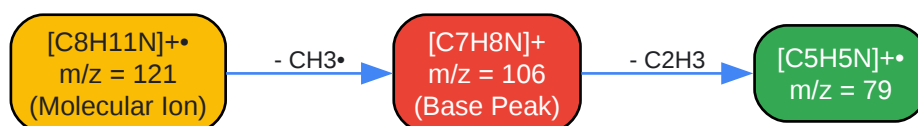
2.2. Gas Chromatography-Mass Spectrometry (GC-MS) Parameters

The following instrumental parameters are recommended for the analysis of **2-Isopropylpyridine**:

- Gas Chromatograph (GC) System: Agilent 7890B GC or equivalent
- Mass Spectrometer (MS) System: Agilent 5977A MSD or equivalent
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Inlet Temperature: 250°C
- Injection Volume: 1 μ L
- Injection Mode: Splitless
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold: 5 minutes at 280°C
- MS Source Temperature: 230°C
- MS Quadrupole Temperature: 150°C
- Ionization Mode: Electron Ionization (EI)
- Ionization Energy: 70 eV
- Mass Range: m/z 40-400

Fragmentation Pathway of 2-Isopropylpyridine

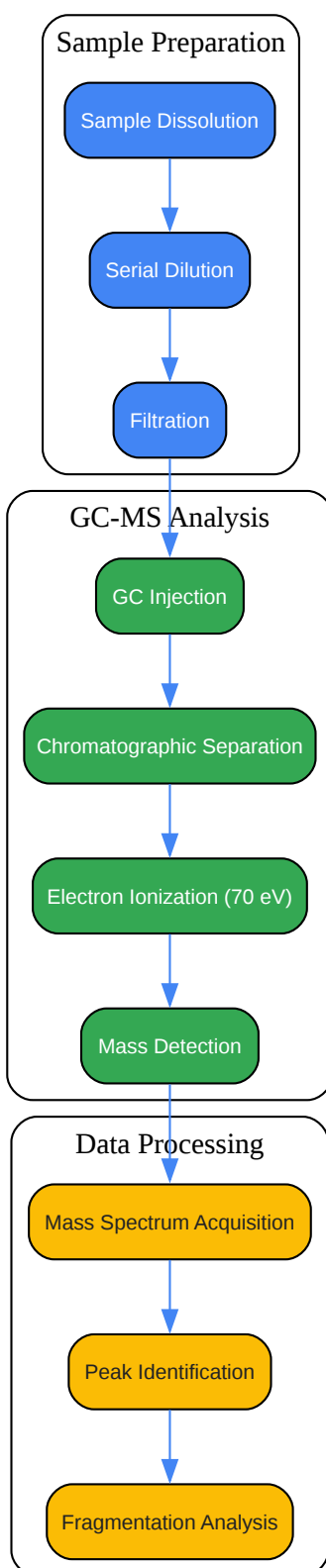
The fragmentation of **2-Isopropylpyridine** upon electron ionization follows a characteristic pathway, which is essential for its structural confirmation. The primary fragmentation involves the loss of a methyl radical from the isopropyl group, leading to the formation of the stable base peak at m/z 106.



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Caption: Fragmentation pathway of **2-Isopropylpyridine**.

The workflow for the mass spectrometry analysis of **2-Isopropylpyridine**, from sample preparation to data analysis, is a systematic process designed to ensure high-quality, reliable results.



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Caption: Experimental workflow for GC-MS analysis.

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